

# Factors affecting Fosamine ammonium uptake and translocation in plants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Fosamine ammonium**

Cat. No.: **B166179**

[Get Quote](#)

## Technical Support Center: Fosamine Ammonium Herbicide

This guide provides researchers, scientists, and drug development professionals with technical information, troubleshooting advice, and frequently asked questions regarding the factors that influence the uptake and translocation of **fosamine ammonium** in plants.

### Section 1: Frequently Asked Questions (FAQs)

#### FAQ 1: What is fosamine ammonium and what is its primary mode of action?

**Fosamine ammonium** is a post-emergent, selective, organophosphate herbicide used to control woody and leafy plants.<sup>[1]</sup> Its primary mode of action is as a plant growth regulator, often referred to as a "dormancy enforcer."<sup>[2]</sup> When applied to deciduous plants in late summer or early fall, the compound is absorbed with little immediate effect.<sup>[2][3]</sup> The herbicidal effects become apparent the following spring when the treated plants fail to refoliate, or the buds fail to open or produce only miniature, spindly leaves, ultimately leading to the plant's death.<sup>[2][3]</sup> While the exact mechanism is not fully understood, there is evidence to suggest it inhibits mitosis in susceptible plants.<sup>[2]</sup>

#### FAQ 2: What are the key factors influencing the uptake of fosamine ammonium by plants?

Several factors can significantly impact the foliar absorption of **fosamine ammonium**:

- Plant Species and Leaf Characteristics: The structure of a plant's leaves plays a crucial role. Plants with glossy or waxy leaves may exhibit reduced absorption because **fosamine ammonium**, being a salt formulation, does not easily penetrate such surfaces.[2]
- Application Timing: For deciduous species, the best results are achieved when the herbicide is applied in late summer or early fall, within two months of leaf drop.[2][3]
- Coverage: Thorough and complete coverage of the plant is essential for effective treatment, as it is translocated within the plant.[3]
- Use of Surfactants: The addition of a nonionic surfactant is recommended to improve leaf penetration and overall effectiveness.[2]
- Hard Water: Water with high concentrations of calcium and magnesium (hard water) can bind to **fosamine ammonium** molecules, potentially reducing its efficacy.[2]

## FAQ 3: How is **fosamine ammonium** translocated within the plant?

Once absorbed, **fosamine ammonium** is a systemic herbicide, meaning it is translocated throughout the plant's vascular system.[3][4] Studies using radiolabeled 14C-fosamine have shown that it is rapidly translocated throughout the plant, regardless of whether it is applied to the leaves, stems, or buds.[5][6] However, the highest concentration of the compound typically remains at the site of uptake.[5][6] It is believed that species that are tolerant to **fosamine ammonium** do not translocate the herbicide as effectively as susceptible species.[2]

## FAQ 4: What environmental conditions affect the efficacy of **fosamine ammonium**?

Environmental factors can influence the performance of **fosamine ammonium**:

- Temperature: Higher temperatures generally enhance the penetration and translocation of herbicides.[7]

- Relative Humidity: Plants in low relative humidity may develop thicker cuticles, which can reduce herbicide penetration.[7]
- Light: Sunny days can lead to a more rapid plant response to foliar-applied herbicides.[7]
- Soil Moisture: Adequate soil moisture generally supports better herbicide efficacy.[7]

## FAQ 5: Does fosamine ammonium have soil activity?

**Fosamine ammonium** has limited soil activity due to its rapid degradation by soil microbes and its tendency to bind to soil particles.[2][3] The average half-life in soil is approximately one to two weeks.[2] This rapid breakdown and adsorption prevent significant uptake by plant roots and limit its mobility in the soil, reducing the risk of leaching into groundwater.[2][3]

## Section 2: Troubleshooting Guide

### Problem 1: Poor control of target woody plants despite application.

Possible Causes & Solutions

Possible Cause	Troubleshooting Steps & Solutions
Incorrect Application Timing	For deciduous species, ensure application occurs within the two months leading up to leaf drop for optimal uptake and translocation before dormancy. <a href="#">[2]</a>
Inadequate Coverage	Ensure that the spray application provides complete and uniform coverage of the entire plant, including all foliage and stems. <a href="#">[3]</a>
Hard Water Interference	Test the water source for hardness. If high in calcium and magnesium, consider using a water conditioner or adding a product like sodium gluconate to "soften" the water before mixing the herbicide. <a href="#">[2]</a>
Absence of Surfactant	Always include a recommended nonionic surfactant at the specified rate (e.g., 0.25% by volume) to enhance penetration through the leaf cuticle. <a href="#">[2]</a>
Resistant Plant Species	Some woody species are naturally more tolerant to fosamine ammonium, possibly due to limited translocation. <a href="#">[2]</a> Consider alternative herbicides or integrated management strategies for these species.
Low Application Rate	For dense stands of brush or taller, tougher species, ensure the application rate is sufficient. Higher rates may be necessary for effective control. <a href="#">[2]</a>

## Problem 2: Inconsistent results across different treatment areas.

### Possible Causes & Solutions

Possible Cause	Troubleshooting Steps & Solutions
Variable Environmental Conditions	Applications made under cool, dry, or low-light conditions may be less effective. <sup>[7]</sup> Plan applications for warm, humid, and sunny days when possible to maximize plant metabolic activity and herbicide uptake.
Soil Type Differences	While root uptake is minimal, soil characteristics can influence microbial degradation rates. <sup>[2]</sup> However, this is less likely to cause major variations in foliar application efficacy.
Variability in Plant Health	Stressed plants (e.g., due to drought) may not absorb and translocate herbicides as effectively. Treat healthy, actively growing plants for best results.

## Section 3: Experimental Protocols & Data

### Protocol 1: General Method for Determining Fosamine Ammonium in Plant Tissues

This is a generalized protocol; specific quantification would require analytical chemistry techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

- Sample Collection: Harvest plant tissues (leaves, stems, roots) at specified time points after **fosamine ammonium** application.
- Sample Preparation:
  - Thoroughly wash the exterior of the plant material to remove any unabsorbed surface residues.
  - Record the fresh weight of the tissue samples.
  - Homogenize the plant tissue in a suitable solvent (e.g., methanol/water mixture).

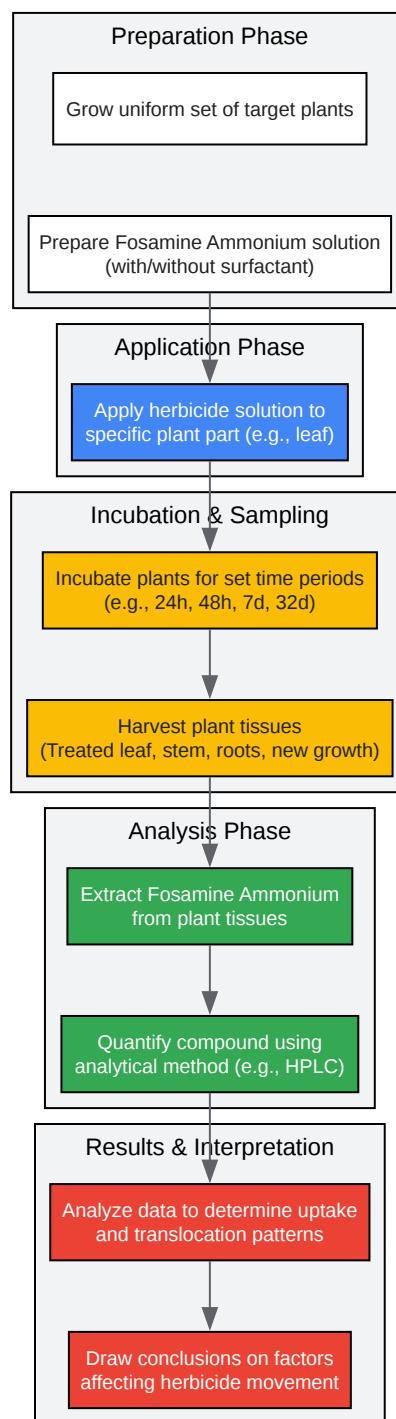
- Extraction:
  - Shake or sonicate the homogenized sample for a set period to extract the **fosamine ammonium** into the solvent.
  - Centrifuge the sample to pellet the solid plant material.
  - Collect the supernatant for analysis.
- Analysis:
  - Filter the supernatant to remove any remaining particulate matter.
  - Analyze the extract using a validated analytical method (e.g., HPLC-MS/MS) to quantify the concentration of **fosamine ammonium** and its metabolites.
- Data Expression: Express the results as  $\mu\text{g}$  of **fosamine ammonium** per gram of fresh or dry plant tissue.

## Data Table: Factors Influencing Fosamine Ammonium Degradation and Adsorption

Factor	Effect	Quantitative Data / Observation	Reference
Microbial Degradation	Primary degradation mechanism in soil.	45-75% of fosamine ammonium in soils was microbially degraded within 90 days.	[2]
Soil Half-Life	Rapid degradation.	Average half-life in soil is one to two weeks.	[2][8]
Soil Adsorption	Binds readily to soil particles.	Adsorption coefficient (K) values ranged from 0.7 in sandy loam to >20 in silt loam.	[2]
Water Degradation	Stable in neutral to basic water, degrades in acidic water.	Factors affecting degradation in water, in order of importance: low pH (< 5), high temperatures (25°C vs. 15°C), and UV exposure.	[2]
Photodegradation	Not readily degraded by sunlight alone.	Increased UV exposure, higher temperature, and lower pH can increase photolytic degradation rates.	[2]

## Section 4: Visualizations

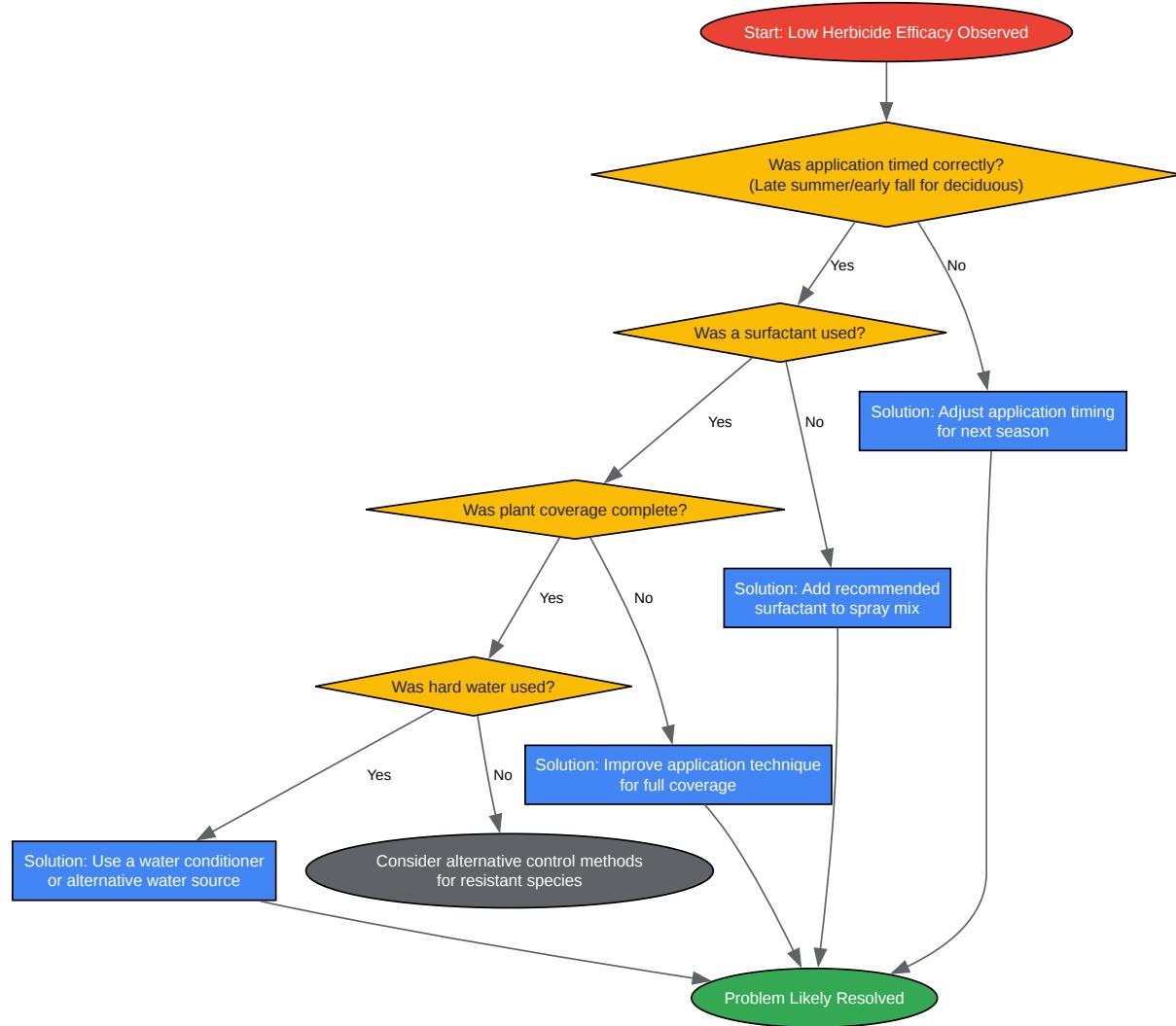
### Diagram 1: Experimental Workflow for a Fosamine Ammonium Uptake and Translocation Study



[Click to download full resolution via product page](#)

Caption: Workflow for a plant uptake and translocation study.

## Diagram 2: Troubleshooting Logic for Low Fosamine Ammonium Efficacy



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for **fosamine ammonium** efficacy.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [wsdot.wa.gov](http://wsdot.wa.gov) [wsdot.wa.gov]
- 2. [invasive.org](http://invasive.org) [invasive.org]
- 3. [mass.gov](http://mass.gov) [mass.gov]
- 4. Translocation of Foliar-Applied Herbicides | Foliar Absorption and Phloem Translocation - [passel](http://passel2.unl.edu) [passel2.unl.edu]
- 5. Fosamine Absorption and Translocation in Multiflora Rose (*Rosa multiflora*) | Weed Science | Cambridge Core [cambridge.org](http://cambridge.org)
- 6. [scite.ai](http://scite.ai) [scite.ai]
- 7. [my.ucanr.edu](http://my.ucanr.edu) [my.ucanr.edu]
- 8. [beyondpesticides.org](http://beyondpesticides.org) [beyondpesticides.org]
- To cite this document: BenchChem. [Factors affecting Fosamine ammonium uptake and translocation in plants]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b166179#factors-affecting-fosamine-ammonium-uptake-and-translocation-in-plants>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)